

Molecular weight and formula of Methyl 3-(benzylamino)propanoate

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Compound of Interest

Compound Name: Methyl 3-(benzylamino)propanoate

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An In-depth Technical Guide to Methyl 3-(benzylamino)propanoate

This technical guide provides a comprehensive overview of **Methyl 3-(benzylamino)propanoate**, a key intermediate in various chemical syntheses. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing, offering detailed information on its chemical properties, synthesis, and analytical characterization.

Chemical and Physical Properties

Methyl 3-(benzylamino)propanoate, also known as Methyl N-Benzyl- β -alaninate, is a substituted β -amino acid ester. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value
Molecular Formula	C ₁₁ H ₁₅ NO ₂ [1][2]
Molecular Weight	193.24 g/mol [1][2]
CAS Number	23574-01-8[1]
Appearance	Colorless to Yellow Oil[3]
Boiling Point	145-147°C at 7 mmHg[2]
Synonyms	Methyl 3-(N-benzylamino)propionate, 3-(Benzylamino)propanoic Acid Methyl Ester, N-Benzyl-β-alanine Methyl Ester[1][4]

Experimental Protocols

The synthesis of **Methyl 3-(benzylamino)propanoate** can be achieved through various methods. A common and efficient approach is the Michael addition of benzylamine to methyl acrylate. The following protocol is a generalized procedure based on established chemical principles.

Synthesis via Michael Addition

Objective: To synthesize **Methyl 3-(benzylamino)propanoate** through the conjugate addition of benzylamine to methyl acrylate.

Materials:

- Methyl acrylate
- Benzylamine
- Methanol (or another suitable solvent)
- 12-Tungstophosphoric Acid (as a catalyst, optional)[3]
- Dichloromethane (for extraction)

- Anhydrous sodium sulfate (for drying)
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve methyl acrylate in methanol.
- **Reagent Addition:** Slowly add an equimolar amount of benzylamine to the solution. If a catalyst such as 12-tungstophosphoric acid is used, it should be added to the methyl acrylate solution before the amine.[\[3\]](#)
- **Reaction Conditions:** Stir the reaction mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, remove the solvent under reduced pressure using a rotary evaporator.
- **Extraction:** Dissolve the residue in dichloromethane and wash with water to remove any water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The crude product can be further purified by column chromatography on silica gel or by distillation under reduced pressure to obtain pure **Methyl 3-(benzylamino)propanoate** as an oil.[\[3\]](#)

Characterization

The identity and purity of the synthesized **Methyl 3-(benzylamino)propanoate** can be confirmed using various analytical techniques:

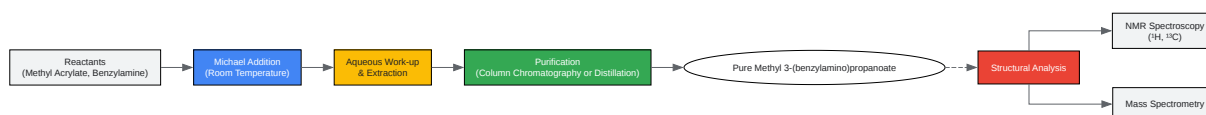
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to confirm the molecular structure. The characteristic peaks for **Methyl 3-(benzylamino)propanoate** in

CDCl_3 are:

- ^1H NMR (CDCl_3): δ = 1.86 (s, 1H, NH), 2.48-2.51 (t, J = 6.8 Hz, 2H, CH_2), 2.85-2.88 (t, J = 6.8 Hz, 2H, CH_2), 3.67 (s, 3H, OCH_3), 3.77 (s, 2H, CH_2), 7.23-7.30 (m, 5H, Ph).^[3]
- ^{13}C NMR (CDCl_3): δ = 32.49, 49.08, 51.40, 58.23, 126.93, 128.11, 128.60, 138.87, 172.79.^[3]
- Mass Spectrometry (MS): To confirm the molecular weight. The expected mass for the protonated molecule $[\text{M}+\text{H}]^+$ is m/z = 194.^[3]

Logical Workflow for Synthesis and Characterization

The following diagram illustrates the general workflow for the synthesis and subsequent characterization of **Methyl 3-(benzylamino)propanoate**.



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Caption: Synthesis and characterization workflow for **Methyl 3-(benzylamino)propanoate**.

Applications in Research and Development

Methyl 3-(benzylamino)propanoate serves as a versatile building block in organic synthesis. Its ethyl ester counterpart, Ethyl 3-(benzylamino)propanoate, is a known intermediate in the synthesis of β -agonist prodrugs used in the treatment of conditions such as psoriasis.^[5] This suggests a potential role for the methyl ester in the development of novel therapeutic agents. Additionally, derivatives of similar structures have been investigated for their antiproliferative

activities against various cancer cell lines, indicating a possible application in oncology research.[6]

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